

# An In-depth Technical Guide to the Structure of Cyanoguanidine-15N4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyanoguanidine-15N4

Cat. No.: B562668

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, synthesis, and spectroscopic properties of **Cyanoguanidine-15N4**, an isotopically labeled form of the versatile chemical compound cyanoguanidine (also known as dicyandiamide). This document is intended for researchers in chemistry, pharmacology, and materials science who utilize isotopically labeled compounds for mechanistic studies, metabolic tracking, and as standards in analytical methods.

## Chemical Structure and Properties

**Cyanoguanidine-15N4** is a heavy-atom isotopologue of cyanoguanidine where all four nitrogen atoms are the 15N isotope. The fundamental structure consists of a guanidine core with a cyano substituent. The molecule is planar, a feature that has been confirmed by X-ray crystallography for the unlabeled compound.<sup>[1]</sup>

The presence of 15N isotopes does not alter the chemical reactivity but provides a distinct spectroscopic signature, particularly in Nuclear Magnetic Resonance (NMR) and mass spectrometry, making it an invaluable tool for tracing the metabolic fate of cyanoguanidine-derived compounds or for elucidating reaction mechanisms.

## Molecular Details

Property	Value	Source
Molecular Formula	C <sub>2</sub> H <sub>4</sub> <sup>15</sup> N <sub>4</sub>	[1]
IUPAC Name	2-( <sup>15</sup> N)cyanoguanidine	[1]
Synonyms	Dicyandiamide-15N <sub>4</sub> , N-Cyanoguanidine-15N <sub>4</sub> , 1-Cyanoguanidine-15N <sub>4</sub>	[1][2]
Molecular Weight	88.05 g/mol	
Exact Mass	88.03173572 Da	
InChI Key	QGBSISYHAICWAH-PQVJJBODSA-N	
SMILES	C([ <sup>15</sup> N])[ <sup>15</sup> N]=C([ <sup>15</sup> NH <sub>2</sub> ])[ <sup>15</sup> NH <sub>2</sub> ]	
CAS Number	63419-77-2	

## Tautomerism

Cyanoguanidine can exist in different tautomeric forms. The predominant form is 2-cyanoguanidine, but other tautomers can be present in solution. The isotopic labeling in **Cyanoguanidine-15N<sub>4</sub>** allows for detailed studies of these tautomeric equilibria using <sup>15</sup>N NMR spectroscopy.

Caption: Tautomeric equilibrium of cyanoguanidine.

## Synthesis of 15N-Labeled Cyanoguanidine

While a specific, detailed protocol for the synthesis of fully labeled **Cyanoguanidine-15N<sub>4</sub>** is not readily available in the cited literature, the synthesis of singly labeled <sup>15</sup>N-cyanoguanidines has been described and provides a foundational methodology. The following protocols are adapted from the synthesis of 1-cyanoguanidine-1-<sup>15</sup>N and 1-cyano-<sup>15</sup>N-guanidine. A plausible route to **Cyanoguanidine-15N<sub>4</sub>** would involve the use of starting materials fully enriched with <sup>15</sup>N.

## Experimental Protocol for Singly Labeled Cyanoguanidine

Synthesis of 1-Cyanoguanidine-1-<sup>15</sup>N:

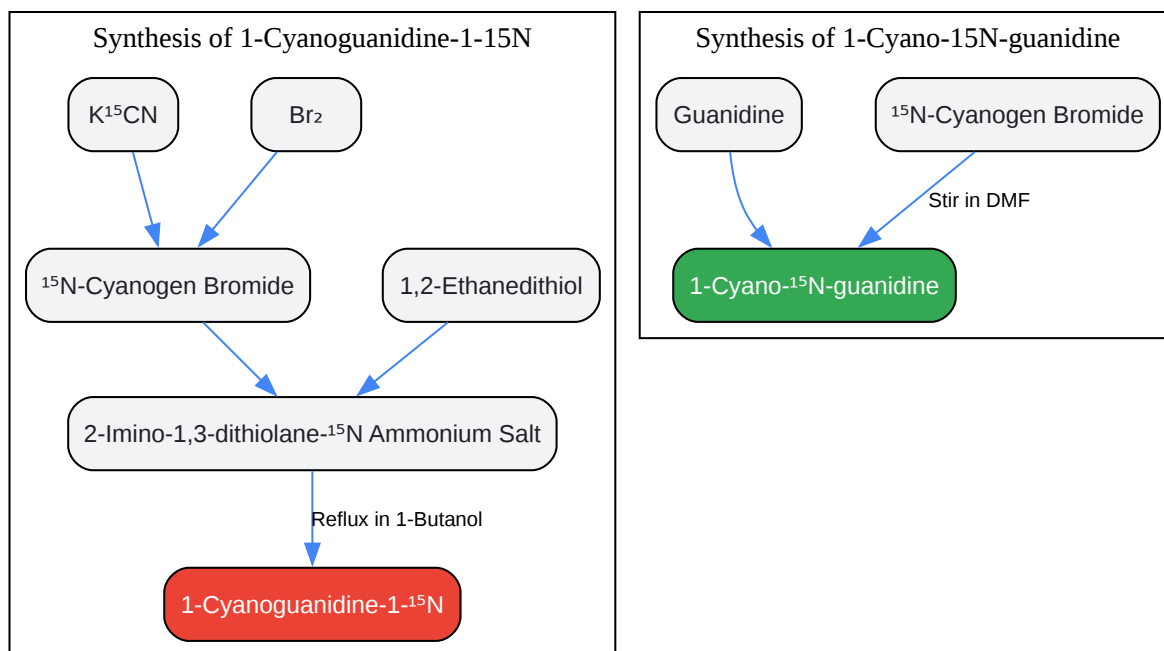
- Preparation of Cyanogen bromide-<sup>15</sup>N: A solution of potassium cyanide-<sup>15</sup>N in water is slowly added to an ice-cooled mixture of bromine and water. The resulting wet cyanogen bromide-<sup>15</sup>N is distilled and then redistilled after drying with anhydrous calcium chloride.
- Synthesis of 2-imino-1,3-dithiolane-<sup>15</sup>N: This intermediate is synthesized from 1,2-ethanedithiol and the prepared cyanogen bromide-<sup>15</sup>N.
- Formation of 1-Cyanoguanidine-1-<sup>15</sup>N: The ammonium salt of 2-imino-1,3-dithiolane-<sup>15</sup>N is heated in 1-butanol under reflux for 20 hours. The solvent is evaporated, and the residue is extracted with warm ethanol. Concentration of the extract yields 1-cyanoguanidine-1-<sup>15</sup>N.

Synthesis of 1-Cyano-<sup>15</sup>N-guanidine:

- A mixture of guanidine and cyanogen bromide-<sup>15</sup>N in DMF is stirred at 5°C for 2 hours.
- The solvent is evaporated under reduced pressure.
- The residue is treated with a small amount of water to yield 1-cyano-<sup>15</sup>N-guanidine as an insoluble product.

## Synthetic Workflow

The following diagram illustrates the general synthetic pathway for producing singly labeled cyanoguanidines, which could be adapted for the fully labeled compound by using fully <sup>15</sup>N-enriched starting materials.



[Click to download full resolution via product page](#)

Caption: Synthetic pathways for singly labeled cyanoguanidines.

## Spectroscopic Analysis: $^{15}N$ NMR

$^{15}N$  NMR spectroscopy is a powerful tool for the structural elucidation of nitrogen-containing compounds. Due to the low natural abundance of  $^{15}N$  (0.37%), isotopic enrichment, as in **Cyanoguanidine- $^{15}N_4$** , dramatically enhances the sensitivity of  $^{15}N$  NMR experiments. The  $^{15}N$  nucleus has a spin of 1/2, which results in sharp NMR signals, providing precise information about the electronic environment of each nitrogen atom.

For **Cyanoguanidine- $^{15}N_4$** , one would expect to observe distinct signals for the chemically non-equivalent nitrogen atoms in the molecule. The schematic  $^{15}N$  FT-NMR spectra of cyanoguanidine enriched with  $^{15}N$  show different chemical shifts for the different nitrogen atoms, confirming their distinct electronic environments. The exact chemical shifts and coupling

constants for the fully labeled **Cyanoguanidine-15N4** would need to be determined experimentally.

## Expected $^{15}\text{N}$ NMR Spectral Features

Based on the structure of cyanoguanidine, one can predict the following features in the  $^{15}\text{N}$  NMR spectrum of **Cyanoguanidine-15N4**:

- **Distinct Resonances:** The four nitrogen atoms are in three chemically different environments (the two amine nitrogens are equivalent), which should give rise to three distinct signals in the  $^{15}\text{N}$  NMR spectrum.
- **$^{15}\text{N}$ - $^{15}\text{N}$  Coupling:** The presence of adjacent  $^{15}\text{N}$  atoms will result in spin-spin coupling, providing valuable information for signal assignment and structural confirmation.
- **$^{15}\text{N}$ - $^1\text{H}$  Coupling:** Coupling between the  $^{15}\text{N}$  nuclei and the protons of the amino groups will also be observed, further aiding in spectral interpretation.

The schematic spectra of singly labeled cyanoguanidines indicate distinct regions for the different nitrogen signals, which would be more pronounced and complex in the fully labeled compound due to extensive  $^{15}\text{N}$ - $^{15}\text{N}$  couplings.

## Biological Context and Applications

While there is no specific signaling pathway documented for **Cyanoguanidine-15N4** itself, the cyanoguanidine moiety is a key structural feature in various biologically active molecules. For instance, it is a component of the histamine H4 receptor agonist, improparg. The use of **Cyanoguanidine-15N4** in the synthesis of such compounds would enable detailed investigation of their mechanism of action, receptor binding, and metabolic fate through  $^{15}\text{N}$  NMR-based studies.

## Conclusion

**Cyanoguanidine-15N4** is a valuable research tool with a well-defined chemical structure. While a specific protocol for its synthesis requires adaptation from methods used for singly labeled analogues, its utility in mechanistic and structural studies is significant. The primary analytical technique for characterizing this compound and leveraging its isotopic labels is  $^{15}\text{N}$

NMR spectroscopy, which provides detailed insights into its electronic structure and tautomeric forms. This technical guide serves as a foundational resource for researchers intending to work with this isotopically labeled compound.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cyanoguanidine-15N4 | C2H4N4 | CID 45038741 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure of Cyanoguanidine-15N4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562668#what-is-the-structure-of-cyanoguanidine-15n4]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)